

MTSEA-Biotin: A Comprehensive Technical Guide to its Mechanism of Action and Applications

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Compound of Interest

Compound Name: MTSEA-biotin

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This in-depth technical guide provides a comprehensive overview of the core mechanism of action of N-biotinylaminoethyl methanethiosulfonate (**MTSEA-biotin**), a pivotal reagent in the specific labeling of sulfhydryl groups. This document details its chemical properties, mechanism of action, and key applications, with a focus on providing actionable experimental protocols and clearly presented data for researchers in the fields of biochemistry, molecular biology, and drug development.

Core Principles of MTSEA-Biotin

MTSEA-biotin is a thiol-reactive compound designed to specifically label proteins at cysteine residues and can also be used to label modified nucleosides like 4-thiouridine (s4U).^{[1][2]} Its utility stems from the methanethiosulfonate (MTS) group, which reacts with free sulfhydryl (-SH) groups under mild conditions to form a stable disulfide bond.^[3] This covalent modification introduces a biotin moiety, a small molecule with an exceptionally high affinity for avidin and streptavidin, enabling the detection, purification, and study of the labeled molecules.^[4]

Chemical Structure and Variants

MTSEA-biotin and its derivatives are white solids soluble in organic solvents such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).^{[3][5]} To accommodate different

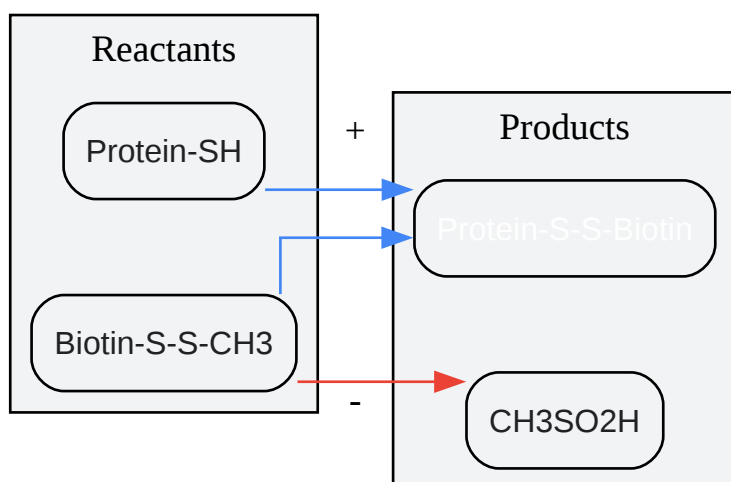
experimental needs, several variants of **MTSEA-biotin** are available, primarily differing in the length of the spacer arm between the MTS reactive group and the biotin molecule. Longer linkers can facilitate the interaction between the attached biotin and streptavidin, which can be beneficial in certain applications.[\[3\]](#)[\[5\]](#)[\[6\]](#)

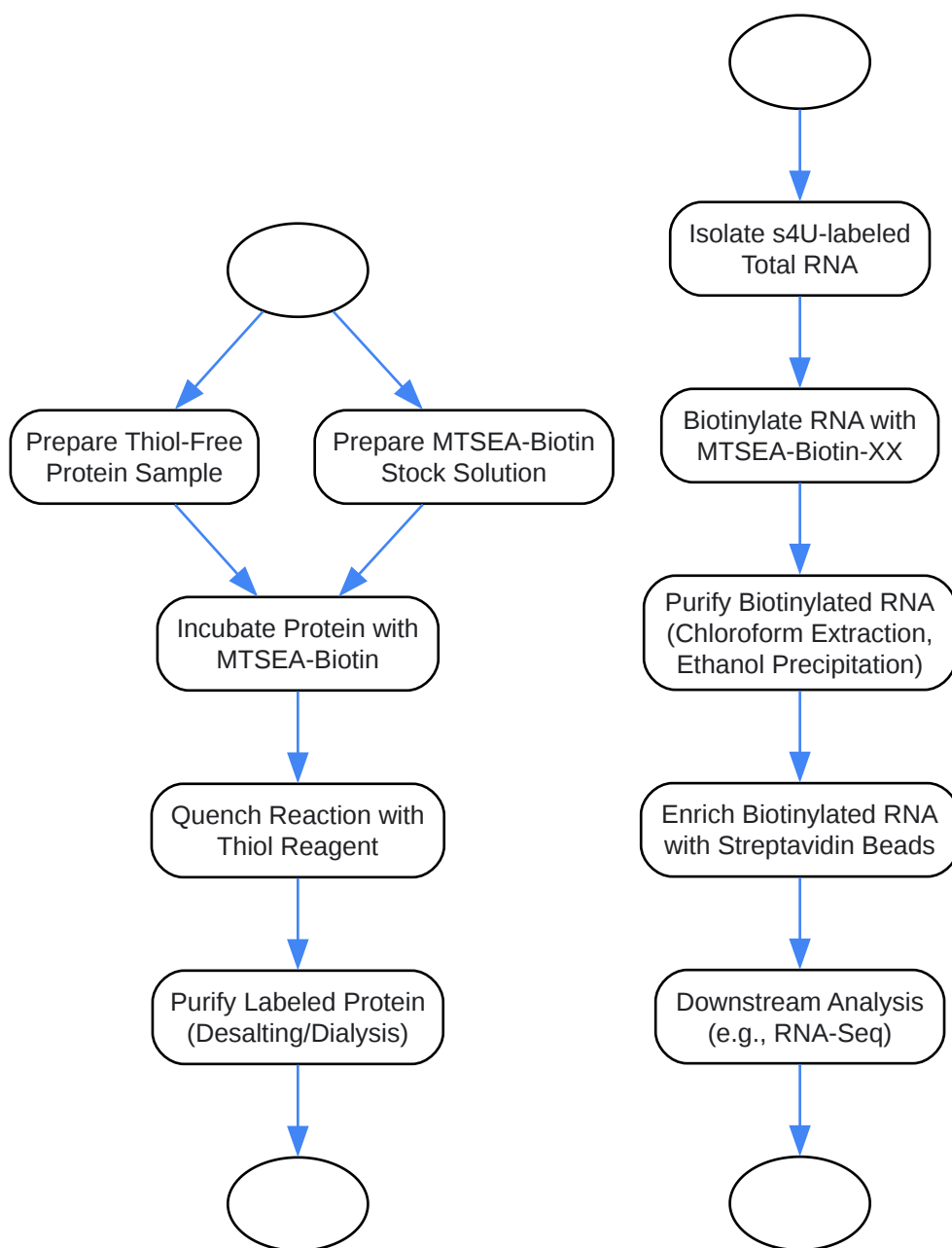
Reagent Name	Chemical Name	Molecular Formula	Molecular Weight (g/mol)
MTSEA-biotin	2-((Biotinoyl)amino)ethyl methanethiosulfonate	C ₁₃ H ₂₃ N ₃ O ₄ S ₃	381.52
MTSEA-biotin-X	2-((6-((biotinoyl)amino)hexanoyl)amino)ethylmethanethiosulfonate	C ₁₉ H ₃₄ N ₄ O ₅ S ₃	494.68
MTSEA-biotin-XX	2-((6-((6-((biotinoyl)amino)hexanoyl)amino)ethylmethanethiosulfonate	C ₂₅ H ₄₅ N ₅ O ₆ S ₃	607.7

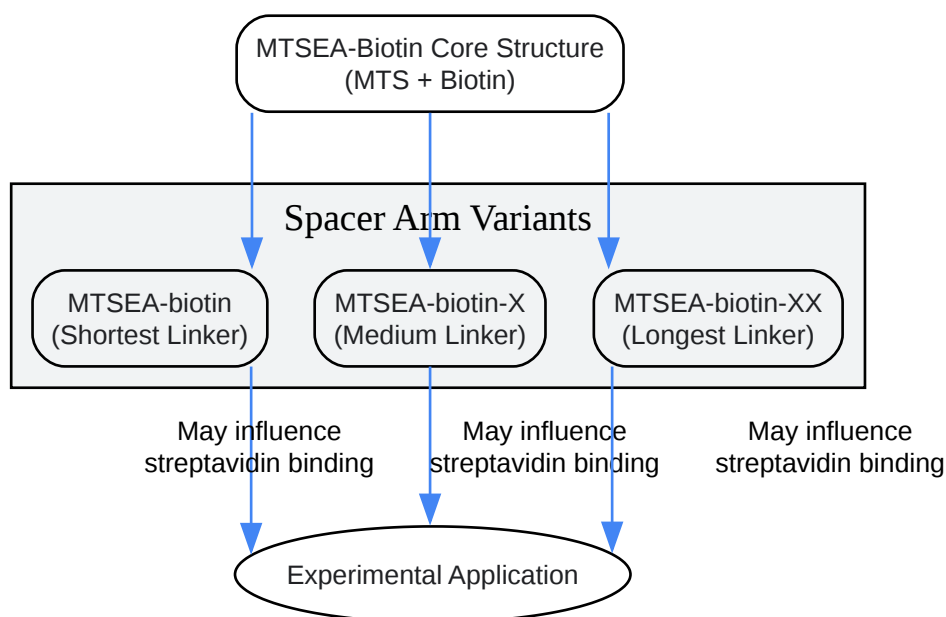
Table 1: Physicochemical properties of common **MTSEA-biotin** variants. Data sourced from Biotium and Cayman Chemical.[\[2\]](#)[\[3\]](#)

Mechanism of Action: Sulfhydryl Modification

The core of **MTSEA-biotin**'s functionality lies in the reaction between its methanethiosulfonate group and a free sulfhydryl group, typically from a cysteine residue in a protein or a thiolated nucleotide in RNA. This reaction is a nucleophilic attack by the thiolate anion on the sulfur atom of the MTS group, leading to the formation of a stable disulfide bond and the release of methanesulfonic acid as a byproduct.







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